

# Sporogen AO-1 (CAS No. 88418-12-6): A Technical Guide

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## Compound of Interest

Compound Name: Sporogen AO-1

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## Abstract

**Sporogen AO-1**, a sesquiterpenoid fungal metabolite, has garnered significant interest within the scientific community due to its diverse and potent biological activities. This technical guide provides a comprehensive overview of **Sporogen AO-1**, encompassing its chemical and physical properties, and detailed summaries of its known biological effects, including cytotoxic, anti-HIV, antifungal, and antimalarial activities. This document consolidates key quantitative data into structured tables for ease of reference and outlines detailed experimental protocols for the primary biological assays. Furthermore, it presents visual representations of the proposed signaling pathway for its anti-HIV activity and its mechanism of action as a translation inhibitor to facilitate a deeper understanding of its molecular interactions.

## Chemical and Physical Properties

**Sporogen AO-1**, also known by synonyms such as (+)-Sporogen-AO 1 and (+)-13-Deoxyphomenone, is a natural product originally isolated from *Aspergillus oryzae* and subsequently found in other fungi like *Penicillium* species.<sup>[1][2]</sup> It is characterized as a white, amorphous solid with the molecular formula  $C_{15}H_{20}O_3$  and a molecular weight of 248.32 g/mol .<sup>[3][4]</sup>

Table 1: Physicochemical Properties of **Sporogen AO-1**

Property	Value	Reference(s)
CAS Number	88418-12-6	
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	[4]
Molecular Weight	248.32 g/mol	[3][4]
IUPAC Name	(1aR,6R,7R,7aR,7bR)-6-hydroxy-7,7a-dimethyl-1a-(prop-1-en-2-yl)-5,6,7,7b-tetrahydro-4H-naphtho[1,2-b]oxiren-2-one	[2]
Appearance	White, amorphous solid	
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, Methanol	[1][5]
SMILES	<chem>C[C@H]1--INVALID-LINK--O3)C(=C)C"&gt;C@@HO</chem>	[2]
InChIKey	PCBDXYONDOCJPR-OANMRLRGSA-N	[1][2]

## Biological Activity and Quantitative Data

**Sporogen AO-1** exhibits a broad spectrum of biological activities, making it a compound of interest for drug development. Its effects have been quantified against various cancer cell lines, HIV-1, a pathogenic fungus, and the malaria parasite.

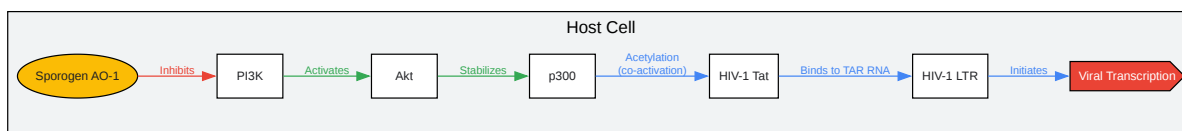
Table 2: Summary of Biological Activities of **Sporogen AO-1**

Activity	Target	Metric	Value	Reference(s)
Cytotoxicity	HeLa (Cervical Cancer)	IC <sub>50</sub>	8.3 $\mu$ M	[5][6]
KB (Oral Epidermoid Carcinoma)	IC <sub>50</sub>	9 $\mu$ M	[5][6]	
NCI-H187 (Small Cell Lung Cancer)	IC <sub>50</sub>	5.1 $\mu$ M	[5][6]	
Anti-HIV	HIV-1 Tat Transactivation	IC <sub>50</sub>	15.8 $\mu$ M	[5][6]
Antifungal	Candida albicans	MIC	4 mM	[5][6]
Antimalarial	Plasmodium falciparum	IC <sub>50</sub>	1.53 $\mu$ M	[7]

## Mechanisms of Action and Signaling Pathways

### Inhibition of HIV-1 Tat Transactivation

The inhibitory effect of **Sporogen AO-1** on HIV-1 Tat-mediated transactivation is proposed to occur through the modulation of the PI3K/Akt/p300 signaling pathway. The HIV-1 Tat protein is crucial for viral replication, as it enhances the transcription of the viral genome. This process is regulated by cellular factors, including the histone acetyltransferase p300, whose stability is influenced by the Akt signaling pathway. It is hypothesized that **Sporogen AO-1** may interfere with this pathway, leading to a reduction in Tat-mediated transcription.

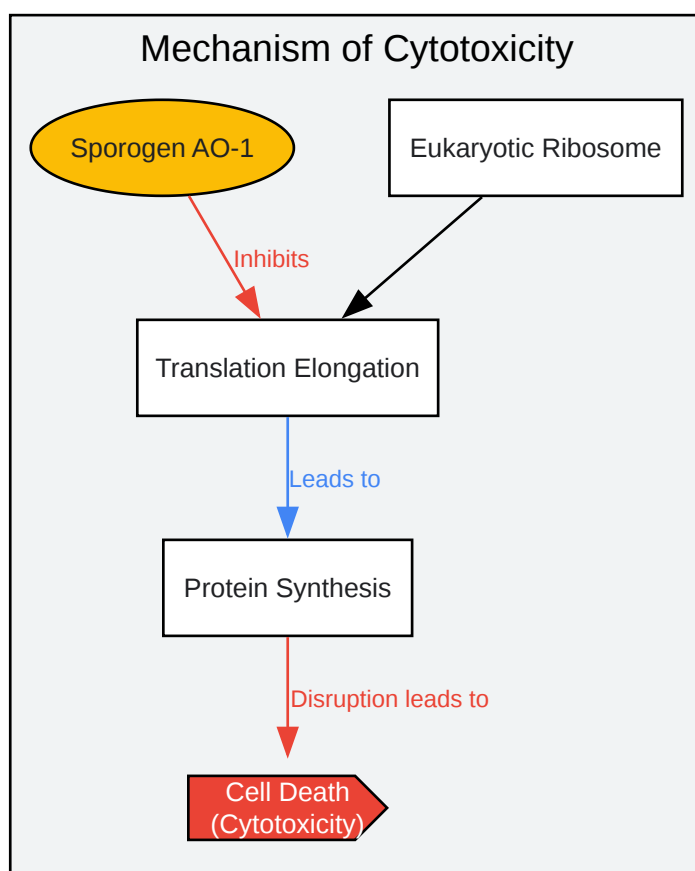


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HIV-1 Tat Transactivation Inhibition Pathway.

## Cytotoxicity via Inhibition of Eukaryotic Translation Elongation

A primary mechanism contributing to the cytotoxic effects of **Sporogen AO-1** is its ability to inhibit eukaryotic translation elongation.[5] This process is fundamental for protein synthesis in all eukaryotic cells. By targeting the elongation phase, **Sporogen AO-1** disrupts the cellular machinery responsible for building proteins, leading to cell death. This non-specific inhibition of a crucial cellular process likely accounts for its broad cytotoxic activity against different cancer cell lines.

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